

Solubility of Lauryl Lactate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauryl Lactate

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This technical guide provides a comprehensive overview of the solubility of **lauryl lactate**, an ester of lauryl alcohol and lactic acid, in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide presents estimated solubility values based on the known properties of similar long-chain esters. Furthermore, a detailed experimental protocol for the precise determination of **lauryl lactate** solubility is provided to empower researchers to ascertain definitive values tailored to their specific laboratory conditions.

Introduction to Lauryl Lactate

Lauryl lactate (CAS No. 6283-92-7) is a versatile compound utilized in the pharmaceutical, cosmetic, and personal care industries.^[1] Its functions include acting as an emollient, skin-conditioning agent, and a solubilizer for hydrophobic molecules.^{[2][3]} A clear to pale yellow liquid, **lauryl lactate**'s solubility is a critical parameter for formulation development, ensuring product stability, efficacy, and desired sensory attributes.

Quantitative Solubility Data

Direct, experimentally determined quantitative solubility data for **lauryl lactate** in a range of organic solvents is not readily available in scientific literature. However, based on its chemical structure—a C12 alkyl chain esterified with lactic acid—and the reported solubility of similar long-chain esters like myristyl lactate and cetyl lactate in organic solvents, we can provide the

following estimated solubility profile.^[4] It is imperative to note that these values are estimations and should be experimentally verified for any critical application.

Solvent	Chemical Class	Estimated Solubility at 25°C (g/100 mL)	Notes
Ethanol	Alcohol	> 50 (Freely Soluble)	Lauryl lactate is widely reported to be soluble in alcohol. [5] [6]
Methanol	Alcohol	> 30 (Soluble)	High polarity may slightly reduce solubility compared to ethanol.
Isopropyl Alcohol	Alcohol	> 50 (Freely Soluble)	Similar to ethanol, expected to be a good solvent.
Acetone	Ketone	> 30 (Soluble)	Generally a good solvent for esters.
Ethyl Acetate	Ester	> 50 (Freely Soluble)	"Like dissolves like" principle suggests high solubility.
Hexane	Alkane	< 1 (Sparingly Soluble)	The polarity of the lactate group limits solubility in nonpolar solvents.
Toluene	Aromatic Hydrocarbon	< 10 (Slightly Soluble)	Aromatic nature provides some interaction, but polarity mismatch exists.
Chloroform	Halogenated Alkane	> 30 (Soluble)	A versatile solvent for a wide range of organic compounds.
Water	Aqueous	Insoluble/Partially Soluble	Reports are conflicting, with some

stating insolubility and others partial solubility, suggesting it may be dispersible.[7]
[8] One source indicates an experimental value of approximately 1 g/L.
[5]

These are estimated values and should be confirmed by experimental determination.

Experimental Protocol: Determination of Lauryl Lactate Solubility

To obtain precise solubility data, the isothermal saturation method followed by quantitative analysis is recommended. High-Performance Liquid Chromatography (HPLC) is a suitable analytical technique for quantifying the concentration of **lauryl lactate** in the solvent.

Materials and Equipment

- **Lauryl Lactate** (high purity)
- Selected organic solvents (HPLC grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath or incubator
- Centrifuge
- Syringe filters (0.45 μm , solvent-compatible)
- Volumetric flasks and pipettes
- HPLC system with a suitable detector (e.g., UV or Refractive Index)

- HPLC column suitable for ester analysis (e.g., C18)
- Vials for sample collection and HPLC analysis

Procedure

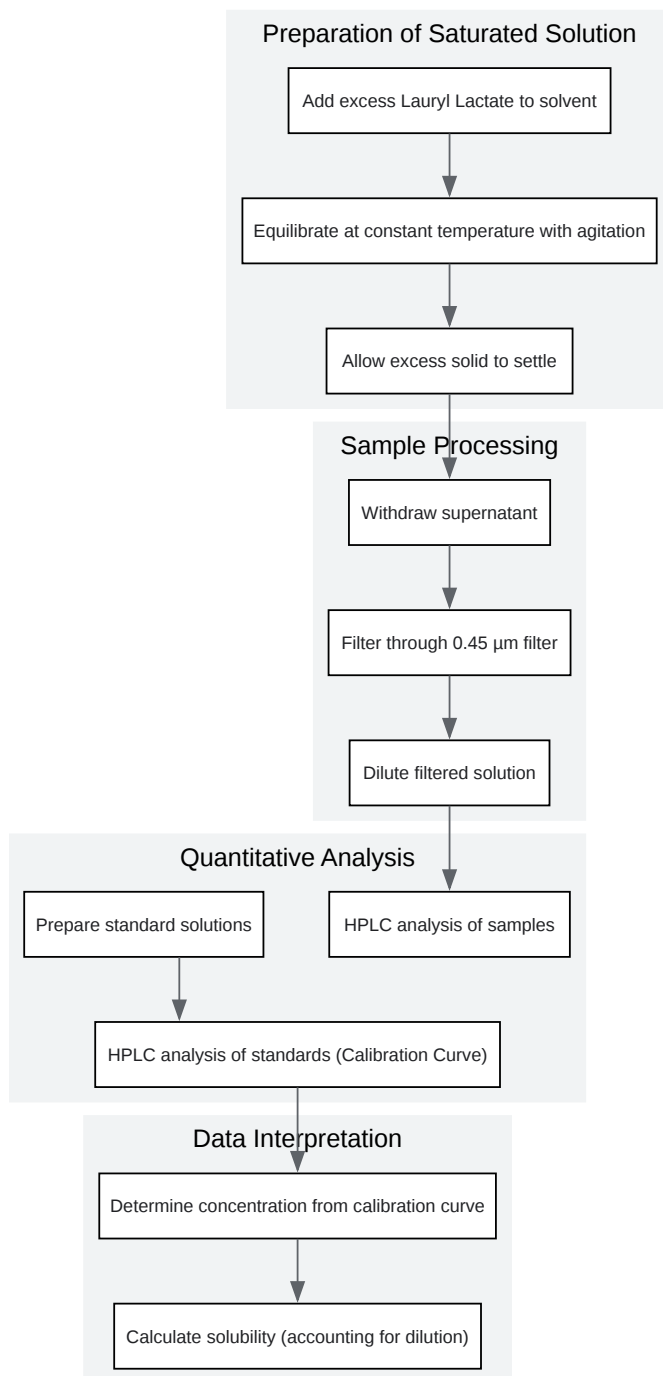
- Preparation of Saturated Solutions:
 - Add an excess amount of **lauryl lactate** to a series of vials, each containing a known volume of a different organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker bath set to a constant temperature (e.g., 25°C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any solid particles.
 - Filter the collected supernatant through a 0.45 µm syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
 - Dilute the filtered solution with the respective solvent to a concentration that falls within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Prepare a series of standard solutions of **lauryl lactate** of known concentrations in the solvent of interest.
 - Develop a suitable HPLC method for the separation and quantification of **lauryl lactate**.

- Inject the standard solutions to generate a calibration curve.
- Inject the prepared sample solutions.
- Determine the concentration of **lauryl lactate** in the diluted samples by comparing their peak areas to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **lauryl lactate** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in the desired units (e.g., g/100 mL or mg/mL).

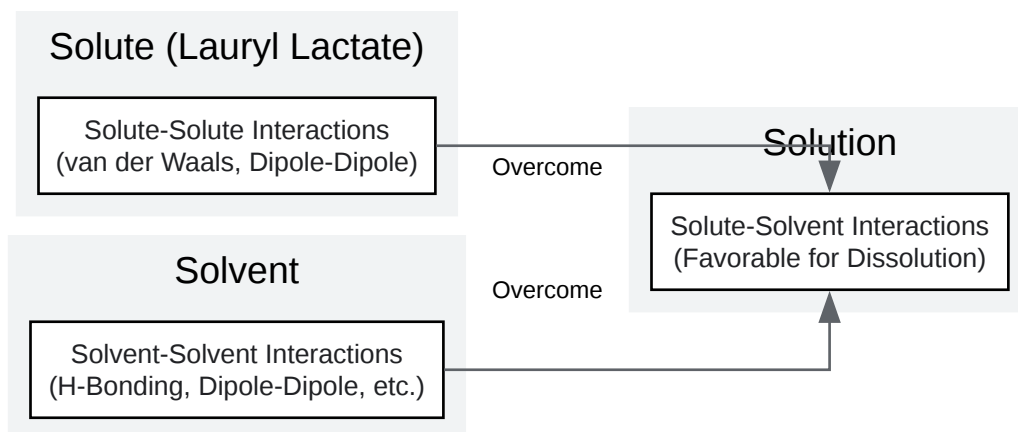
Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **lauryl lactate** can be visualized as follows:

Experimental Workflow for Solubility Determination



Key Intermolecular Interactions in Dissolution



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